

# A Technical Guide to Commercially Available Didesmethylsibutramine-d7 Standards for Research Applications

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## Compound of Interest

Compound Name: *Didesmethylsibutramine-d7*

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This in-depth technical guide provides a comprehensive overview of commercially available **Didesmethylsibutramine-d7**, a critical internal standard for the quantitative analysis of sibutramine and its metabolites. This document outlines the properties of these standards, their commercial availability, and detailed experimental protocols for their use in bioanalytical assays.

## Introduction

Didesmethylsibutramine, an active metabolite of the anorectic drug sibutramine, has been identified as a potential adulterant in weight loss supplements. Accurate and reliable quantification of sibutramine and its metabolites is crucial for clinical monitoring, pharmacokinetic studies, and forensic toxicology. **Didesmethylsibutramine-d7**, a deuterated analog, serves as an ideal internal standard for mass spectrometry-based assays due to its similar chemical and physical properties to the unlabeled analyte, ensuring high accuracy and precision in quantitative analysis.

## Commercial Availability and Specifications

Several reputable suppliers offer **Didesmethylsibutramine-d7** standards. While specific quantitative data such as purity and isotopic enrichment are lot-dependent and should always

be confirmed with the supplier's Certificate of Analysis (CoA), the following tables summarize the generally available information for these products.

Table 1: Commercially Available **Didesmethylsibutramine-d7** Standards

Supplier	Catalog Number	CAS Number	Molecular Formula	Form
Acanthus Research	SIB-16-002	1188331-25-0	C <sub>15</sub> H <sub>16</sub> D <sub>7</sub> Cl <sub>2</sub> N	Not Specified
Clinivex	RCLSTLS056	1188263-87-7	C <sub>15</sub> H <sub>15</sub> D <sub>7</sub> ClN·HC I	Not Specified
MedchemExpress	HY-110034S	1188263-87-7	C <sub>15</sub> H <sub>16</sub> D <sub>7</sub> Cl <sub>2</sub> N	Solid/Powder
Pharmaffiliates	PA STI 031000	1188263-87-7	C <sub>15</sub> H <sub>16</sub> D <sub>7</sub> Cl <sub>2</sub> N	Not Specified
Toronto Research Chemicals	D441172	1188263-87-7	C <sub>15</sub> H <sub>15</sub> D <sub>7</sub> ClN·HC I	Not Specified

Table 2: Representative Quantitative Data for **Didesmethylsibutramine-d7** Standards

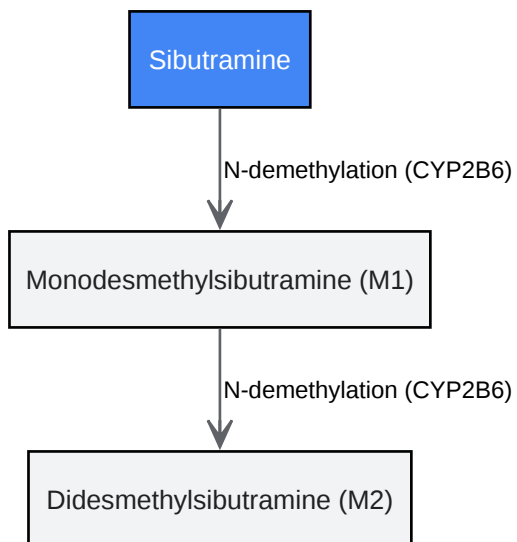
Parameter	Typical Specification	Method of Analysis
Chemical Purity	≥98%	HPLC, LC-MS
Isotopic Purity (Enrichment)	≥99 atom % D	Mass Spectrometry
Supplied As	Neat Solid or Solution	-
Recommended Storage	-20°C for long-term storage	As per CoA

Note: The data in Table 2 is representative. Users must refer to the lot-specific Certificate of Analysis provided by the supplier for precise quantitative information.

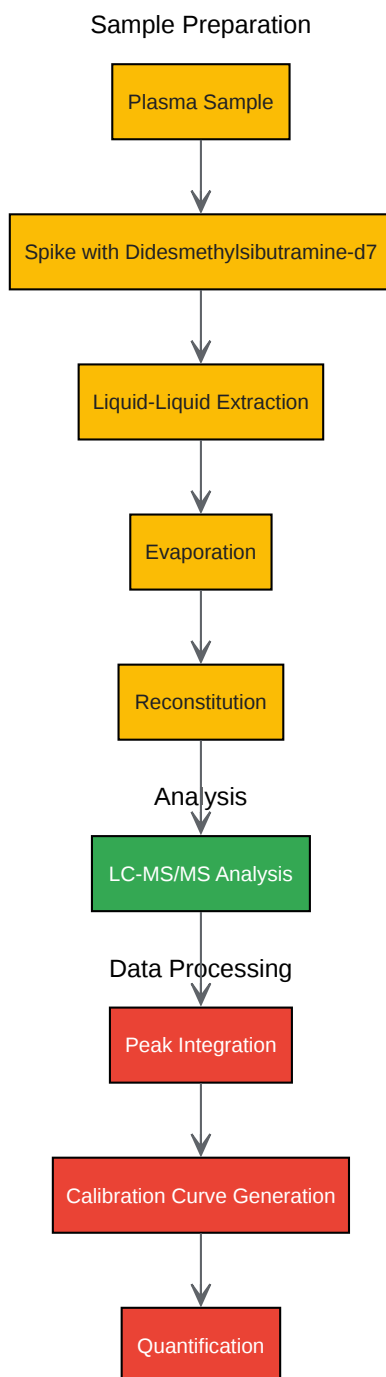
## Metabolic Pathway of Sibutramine

Sibutramine undergoes extensive metabolism in the liver, primarily through N-demethylation, to form its active metabolites, monodesmethysibutramine (M1) and didesmethylsibutramine (M2). The cytochrome P450 enzyme CYP2B6 is the primary catalyst for these reactions.<sup>[1]</sup> The metabolic cascade is illustrated in the diagram below.

## Metabolic Pathway of Sibutramine



## Bioanalytical Workflow for Didesmethyisibutramine Quantification

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